

Application Notes and Protocols for Atr-IN-12

Stock Solution Preparation

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Compound of Interest

Compound Name: Atr-IN-12

Cat. No.: B12422904

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Introduction

Atr-IN-12 is a potent and selective inhibitor of the Ataxia Telangiectasia and Rad3-related (ATR) kinase, a critical component of the DNA damage response (DDR) pathway.^[1] ATR is activated by single-stranded DNA, which can arise from various forms of DNA damage and replication stress. Once activated, ATR phosphorylates a cascade of downstream targets, including Chk1, to initiate cell cycle arrest, promote DNA repair, and stabilize replication forks. In many cancer cells, which often exhibit increased replication stress and defects in other DDR pathways, there is a heightened reliance on the ATR signaling pathway for survival. This dependency makes ATR an attractive therapeutic target, and inhibitors like **Atr-IN-12** are valuable tools for both basic research and drug development.

This document provides detailed protocols for the preparation of **Atr-IN-12** stock solutions using dimethyl sulfoxide (DMSO) as a solvent, along with essential data on its properties, recommended concentrations for in vitro studies, and storage conditions.

Data Presentation

Atr-IN-12 Properties

Property	Value	Reference
Molecular Formula	C ₂₂ H ₂₇ N ₅ O ₃ S	MedChemExpress
Molecular Weight	441.55 g/mol	MedChemExpress
IC ₅₀	0.007 µM for ATR kinase	[1]
Appearance	Crystalline solid	Cayman Chemical

Recommended Stock and Working Concentrations

Parameter	Recommendation	Notes
Stock Solution Concentration	10 mM in DMSO	Based on solubility of similar ATR inhibitors.[2][3]
Typical Working Concentration Range	0.1 µM - 20 µM	Dependent on cell line and experimental design. A starting concentration of 10 µM is often used in initial screenings.
Final DMSO Concentration in Culture	< 0.5% (v/v)	To avoid solvent-induced cytotoxicity.

Experimental Protocols

Materials

- **Atr-IN-12** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated micropipettes and sterile tips

Protocol for Preparing a 10 mM Atr-IN-12 Stock Solution

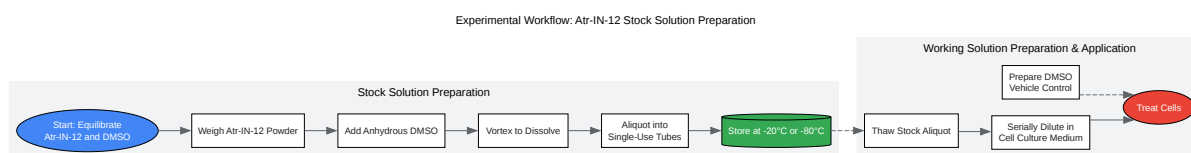
- **Equilibrate Reagents:** Allow the vial of **Atr-IN-12** powder and the anhydrous DMSO to come to room temperature before opening to prevent condensation of atmospheric moisture. DMSO is hygroscopic and water absorption can affect compound solubility and stability.[4]
- **Weighing the Compound:** Accurately weigh the desired amount of **Atr-IN-12** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.4155 mg of **Atr-IN-12** (Molecular Weight = 441.55 g/mol).
- **Dissolving in DMSO:** Add the calculated volume of anhydrous DMSO to the tube containing the **Atr-IN-12** powder. For the example above, add 1 mL of DMSO.
- **Solubilization:** Tightly cap the tube and vortex thoroughly for several minutes until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) can aid in dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particulates.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[5]
- **Storage:** Store the aliquots at -20°C or -80°C for long-term storage. Based on stability data for similar compounds, the stock solution is expected to be stable for at least 6 months at -80°C.[6]

Protocol for Preparing Working Solutions

- **Thaw Stock Solution:** Thaw a single aliquot of the 10 mM **Atr-IN-12** stock solution at room temperature.
- **Serial Dilution:** Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final working concentration. It is recommended to perform dilutions in a stepwise manner to prevent precipitation of the compound.[5]
- **DMSO Control:** Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without the inhibitor. This is crucial to account for any effects of the solvent on the cells.

- Immediate Use: Use the freshly prepared working solutions immediately for your experiments. Do not store aqueous dilutions for extended periods.

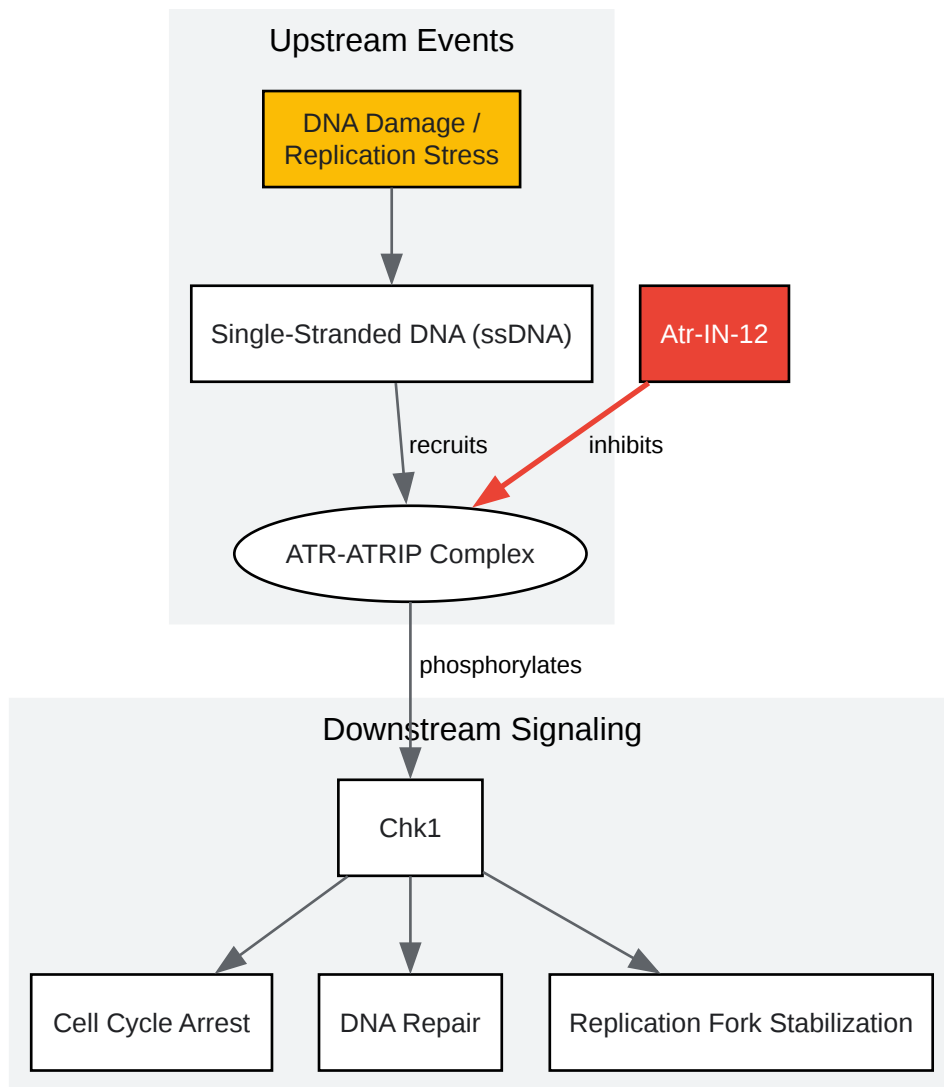
Visualizations



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Caption: Workflow for preparing **Atr-IN-12** stock and working solutions.

ATR Signaling Pathway Inhibition by Atr-IN-12



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Caption: Inhibition of the ATR signaling pathway by **Atr-IN-12**.

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